

Technical Guide: Ethyl 3-bromo-5-fluoroisonicotinate (CAS 1214335-25-7)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3-bromo-5-fluoroisonicotinate

Cat. No.: B1420903

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 3-bromo-5-fluoroisonicotinate is a halogenated pyridine derivative that serves as a versatile synthetic building block in medicinal chemistry and materials science.^[1] Its unique substitution pattern, featuring both bromine and fluorine atoms on the isonicotinate core, makes it an attractive starting material for the synthesis of complex molecular architectures. The presence of these halogens provides reactive handles for a variety of cross-coupling reactions and other transformations, enabling the introduction of diverse functional groups. This guide provides a comprehensive overview of the available technical data and synthetic methodologies related to this compound.

Chemical and Physical Properties

While extensive experimental data is not readily available in the public domain, the following table summarizes the key chemical and physical properties of **Ethyl 3-bromo-5-fluoroisonicotinate**, primarily sourced from chemical suppliers. It is important to note that some of these values may be predicted rather than experimentally determined.

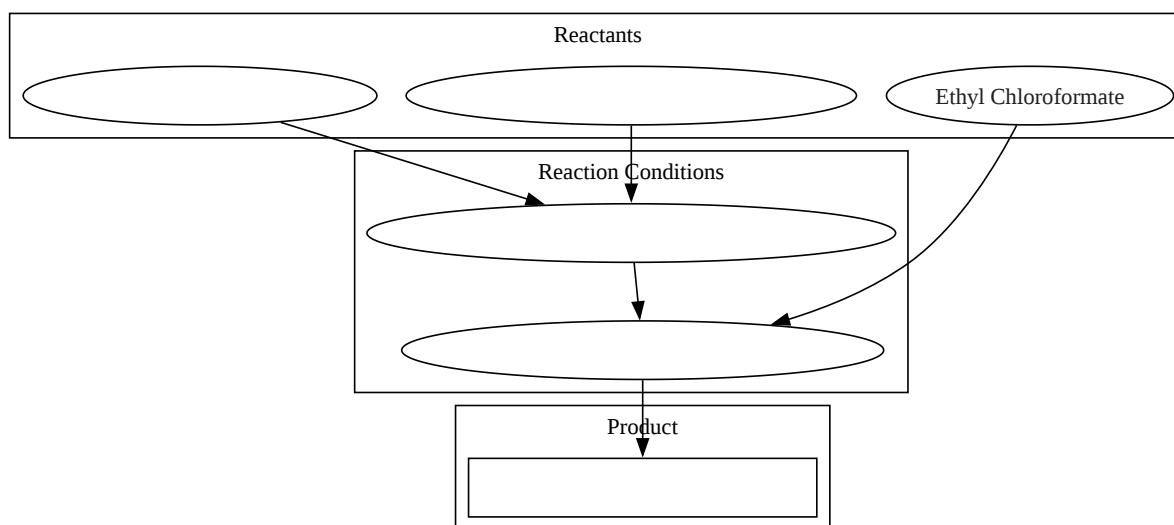
Property	Value	Source
CAS Number	1214335-25-7	[2][3]
Molecular Formula	C ₈ H ₇ BrFNO ₂	[2][3]
Molecular Weight	248.05 g/mol	[4]
Appearance	Not specified (likely a solid or oil)	
Purity	Typically >97%	[3]
Storage Temperature	2-8°C	[3]
SMILES	CCOC(=O)c1c(F)cncc1Br	[2]
InChI Key	Not available	

Synthesis and Experimental Protocols

A specific, peer-reviewed synthesis protocol for **Ethyl 3-bromo-5-fluoroisonicotinate** is not readily available in the searched literature. However, a detailed procedure for the closely related analog, Ethyl 3-bromo-5-chloroisonicotinate, has been described and can likely be adapted for the synthesis of the target compound.[5] This reaction involves the ortho-lithiation of a dihalopyridine followed by quenching with an electrophile.

Proposed Synthetic Pathway

The synthesis would likely proceed via the reaction of 3-bromo-5-fluoropyridine with a strong base, such as lithium diisopropylamide (LDA), to generate a lithiated intermediate. This intermediate is then quenched with ethyl chloroformate to yield the desired product.



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Caption: Proposed synthetic workflow for **Ethyl 3-bromo-5-fluoroisonicotinate**.

Detailed Experimental Protocol (Adapted from the synthesis of Ethyl 3-bromo-5-chloroisonicotinate[5])

Materials:

- 3-Bromo-5-fluoropyridine
- Lithium diisopropylamide (LDA) solution (e.g., 2 M in THF/heptane/ethylbenzene)
- Ethyl chloroformate
- Anhydrous tetrahydrofuran (THF)
- Saturated sodium bicarbonate (NaHCO_3) solution

- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Hexane

Procedure:

- To a solution of LDA in anhydrous THF under a nitrogen atmosphere, cooled to $-78\text{ }^\circ\text{C}$, add a solution of 3-bromo-5-fluoropyridine in anhydrous THF dropwise.
- Stir the reaction mixture at $-78\text{ }^\circ\text{C}$ for 45 minutes.
- Slowly add a solution of ethyl chloroformate over 15 minutes.
- After stirring for an additional 20 minutes, quench the reaction with a saturated NaHCO_3 solution.
- Extract the aqueous layer with ethyl acetate (3 x 100 mL).
- Combine the organic layers and wash with water and brine.
- Dry the organic layer over anhydrous Na_2SO_4 and filter.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography (e.g., using a gradient of 0-10% ethyl acetate in hexane) to yield the final product.

Note: This protocol is for a related compound and may require optimization for the synthesis of **Ethyl 3-bromo-5-fluoroisonicotinate**.

Spectroscopic Data

No experimentally determined spectroscopic data for **Ethyl 3-bromo-5-fluoroisonicotinate** was found in the searched literature. For characterization, standard analytical techniques such

as ^1H NMR, ^{13}C NMR, ^{19}F NMR, mass spectrometry, and infrared spectroscopy would be required.

For reference, the ^1H NMR data for the analogous chloro-compound, Ethyl 3-bromo-5-chloroisonicotinate, in DMSO- d_6 is reported as: δ 1.35 (t, 3H), 4.45 (q, 2H), 8.82 (s, 1H), 8.87 (s, 1H).[5] It is expected that the fluorine atom in the target compound would introduce additional couplings in the NMR spectra.

Applications in Drug Discovery and Medicinal Chemistry

Ethyl 3-bromo-5-fluoroisonicotinate is primarily utilized as a key intermediate in the synthesis of more complex molecules for drug discovery and development.[1] The bromine atom can be readily functionalized through various cross-coupling reactions, such as Suzuki, Stille, or Sonogashira couplings, to introduce aryl, heteroaryl, or alkynyl groups. The fluorine atom can enhance metabolic stability, binding affinity, and membrane permeability of the final drug candidates.

While the general utility of this compound as a building block is well-established by chemical suppliers, no specific examples of its incorporation into named drug candidates or its direct biological activity have been identified in the public literature. Its role is upstream in the drug discovery pipeline, providing a scaffold for the creation of novel chemical entities that may be investigated for a wide range of therapeutic targets.[1]

Safety and Handling

The material should be handled in a well-ventilated area by trained professionals. Safety data sheets (SDS) from the supplier should be consulted for detailed information on hazards, handling, and disposal. Typical hazard statements for similar compounds include H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[3] Recommended precautionary statements include P261 (Avoid breathing dust/fume/gas/mist/vapors/spray) and P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing). [3]

Conclusion

Ethyl 3-bromo-5-fluoroisonicotinate is a valuable research chemical with significant potential as a building block in the synthesis of novel compounds for drug discovery and materials science. While detailed experimental and biological data for this specific compound are sparse in the current literature, its structural similarity to other well-characterized intermediates allows for the confident prediction of its reactivity and the adaptation of existing synthetic protocols. Further research and publication of its specific applications will undoubtedly enhance its value to the scientific community.

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- To cite this document: BenchChem. [Technical Guide: Ethyl 3-bromo-5-fluoroisonicotinate (CAS 1214335-25-7)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1420903#ethyl-3-bromo-5-fluoroisonicotinate-cas-number-1214335-25-7\]](https://www.benchchem.com/product/b1420903#ethyl-3-bromo-5-fluoroisonicotinate-cas-number-1214335-25-7)

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